

Personal protective equipment for handling Methyl 2,3-dimethylbenzoate

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Compound of Interest

Compound Name: Methyl 2,3-dimethylbenzoate

Cat. No.: B156646

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Essential Safety and Handling Guide for Methyl 2,3-dimethylbenzoate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for handling **Methyl 2,3-dimethylbenzoate**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Methyl 2,3-dimethylbenzoate** is not readily available. The following guidance is based on the known hazards of this compound and supplemented with information from the SDS of the structurally similar compound, Methyl Benzoate. It is crucial to handle this chemical with care and adhere to all institutional safety protocols.

Hazard Identification and Personal Protective Equipment

Methyl 2,3-dimethylbenzoate is classified as a hazardous substance, causing skin, eye, and respiratory irritation^{[1][2]}. Therefore, appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are essential to prevent skin contact. Inspect gloves for any signs of degradation or perforation before each use.
- **Eye and Face Protection:** Chemical safety goggles are required to protect against splashes. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin and Body Protection:** A standard laboratory coat must be worn to protect the skin. For operations with a higher potential for splashing, a chemical-resistant apron is recommended.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational and Disposal Plans

Adherence to standardized operational and disposal procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Handling and Storage:

- Avoid all personal contact with the chemical, including inhalation of vapors.
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from sources of ignition, as it may be combustible.
- Ground and bond containers when transferring material to prevent static discharge.
- Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.

Disposal Plan:

- Dispose of **Methyl 2,3-dimethylbenzoate** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.

- Do not dispose of down the drain or into the environment.
- Use a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

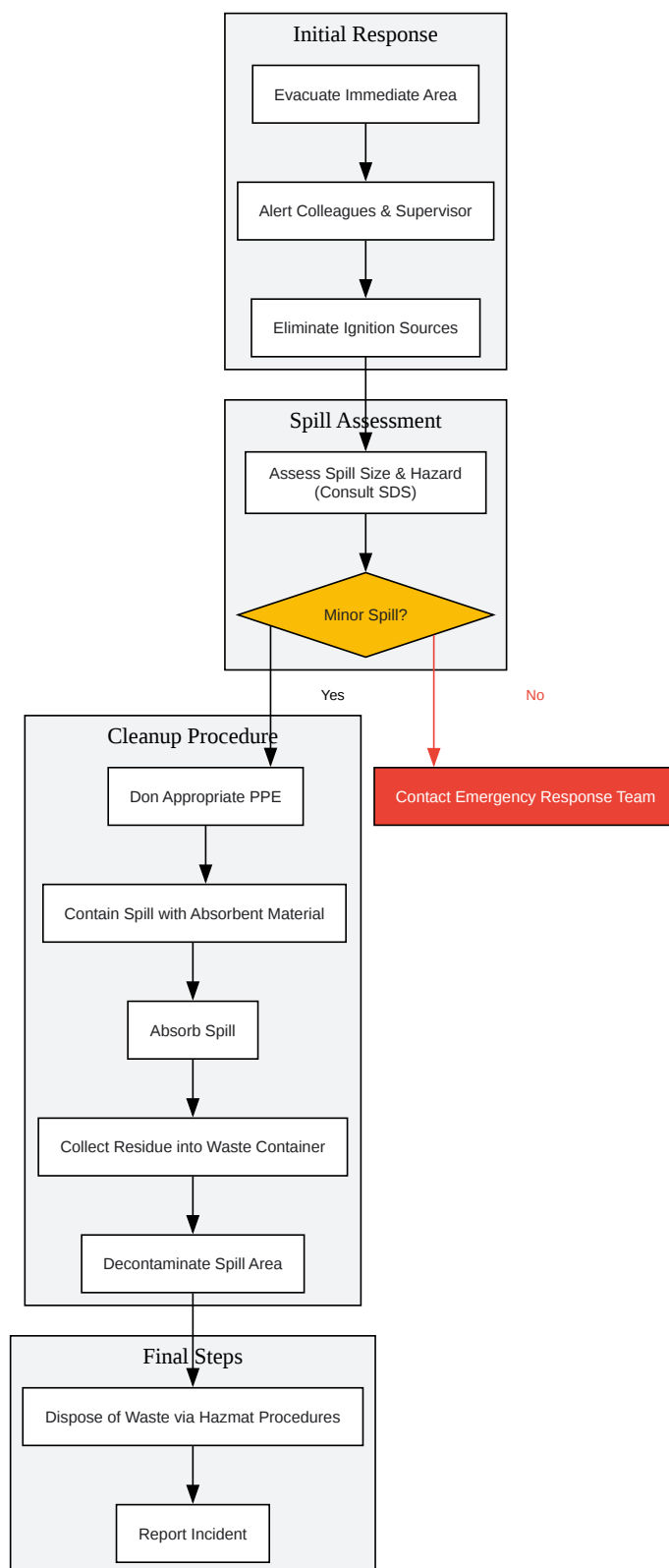
Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl 2,3-dimethylbenzoate**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
CAS Number	15012-36-9
GHS Hazard Statements	H315: Causes skin irritation
	H319: Causes serious eye irritation
	H335: May cause respiratory irritation

Emergency Procedures

In case of a chemical spill, follow the established emergency workflow.



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Caption: Workflow for handling a chemical spill.

First Aid Measures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- In case of inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

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References

- 1. Methyl 2,3-dimethylbenzoate | C₁₀H₁₂O₂ | CID 27000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 15012-36-9 Cas No. | Methyl 2,3-dimethylbenzoate | Apollo [store.apolloscientific.co.uk]
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